

# Proper Disposal Procedures for Products Labeled SN-008

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## Compound of Interest

Compound Name: SN-008

Cat. No.: B7382933

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Disclaimer: The identifier "**SN-008**" is used for various chemical products with different compositions and associated hazards. It is crucial to identify the specific product you are working with by consulting the manufacturer's Safety Data Sheet (SDS) before proceeding with any handling or disposal procedures. This guide provides disposal information for several distinct products identified as "**SN-008**" in available documentation.

## Section 1: Volatile Organic Compounds (VOCs) in Soil - Low Level Sample (Product Code: SPEO-008L)

This product is identified as a highly flammable liquid and vapor that causes serious eye irritation and may cause respiratory irritation or drowsiness.<sup>[1]</sup>

### Quantitative Data

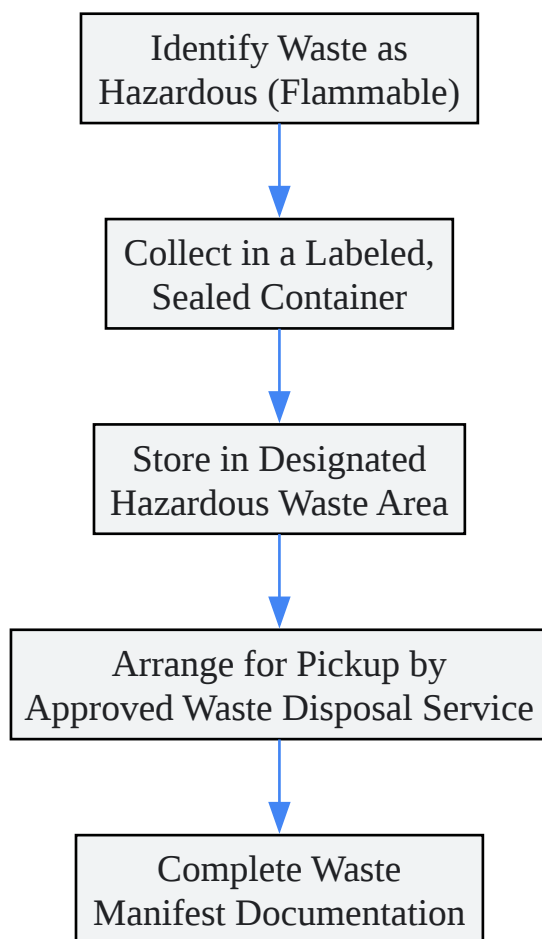
Property	Value	Source
Physical State	Liquid	<sup>[1]</sup>
Flammability	Category 1 Flammable Liquid	<sup>[1]</sup>
Eye Irritation	Category 2	<sup>[1]</sup>
Target Organ Toxicity	Category 1 (Single Exposure)	<sup>[1]</sup>

## Disposal Protocol

Disposal of this substance must be conducted in accordance with federal, state, and local regulations.

- Waste Identification: This material is considered hazardous waste due to its flammability.
- Containerization:
  - Collect waste in a designated, properly labeled, and sealed container.
  - The container must be compatible with the chemical properties of the waste.
  - Label the container with the words "Hazardous Waste," the full chemical name(s), concentration, and associated hazards (e.g., Flammable Liquid).[2]
- Storage: Store the waste container in a well-ventilated, designated hazardous waste storage area away from ignition sources. Keep the container tightly closed.[1]
- Disposal: Dispose of the contents and container through an approved waste disposal plant. [1] Do not dispose of this material down the drain or in regular trash.

## Disposal Workflow



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Caption: Disposal workflow for flammable liquid hazardous waste.

## Section 2: Decolorizing Carbon (NUCHAR SN)

This product is a flammable solid that can be easily ignited and may cause respiratory tract irritation.[3]

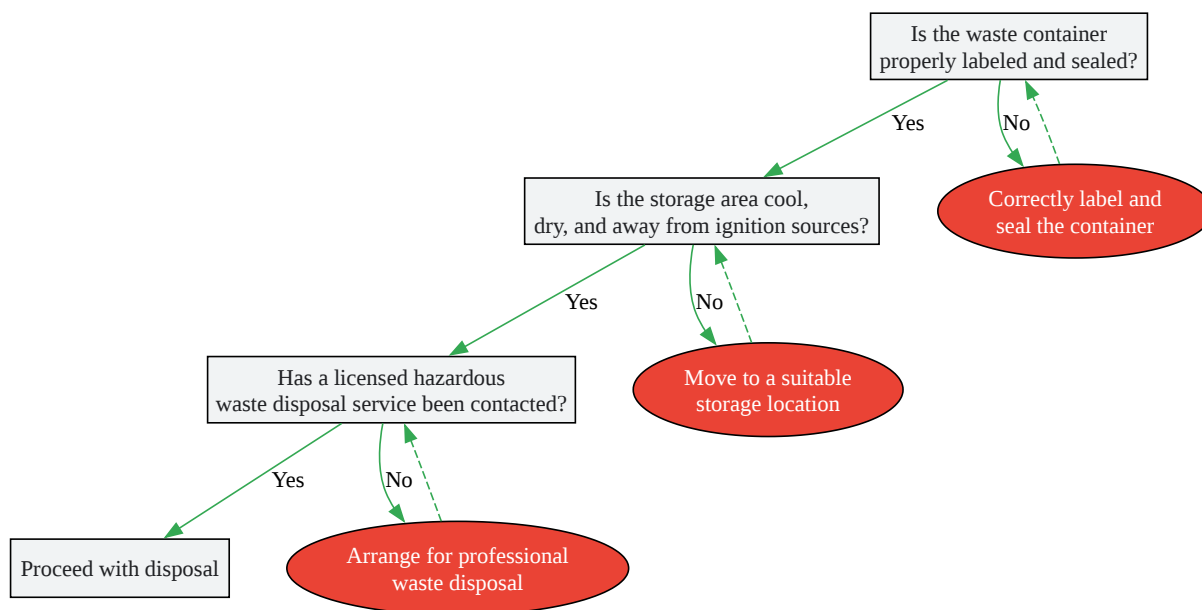
### Quantitative Data

Property	Value	Source
Physical State	Solid	[3]
Flammability	Flammable Solid	[3]
Autoignition Temperature	230 °C (446 °F)	[3]

## Disposal Protocol

- Waste Identification: This material is a flammable solid and should be treated as hazardous waste.
- Containerization:
  - Vacuum or sweep up spilled material and place it into a suitable, labeled disposal container.[\[3\]](#)
  - Avoid generating dust.[\[3\]](#)
- Storage: Store the waste container in a cool, dry place away from heat, sparks, and open flames. Keep the container tightly closed and away from oxidizing materials.[\[3\]](#)
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company.

## Disposal Decision Logic



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Caption: Decision logic for the disposal of flammable solid waste.

## Section 3: Solder Wire (Loetdraht Trilence 08 SN100C)

This product is not classified as a hazardous substance or mixture according to the CLP regulation.[4]

## Quantitative Data

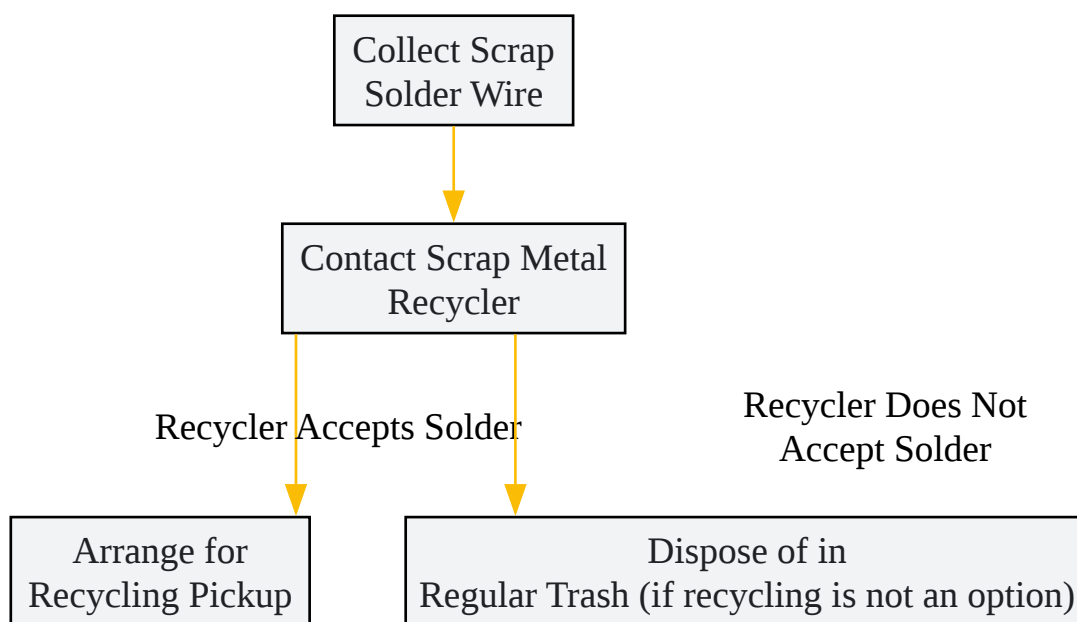
Property	Value	Source
Physical State	Solid	[4]
Hazardous Classification	Not classified	[4]

## Disposal Protocol

While not classified as hazardous, proper disposal is still recommended to minimize environmental impact.

- Waste Identification: Non-hazardous solid waste.
- Containerization: Collect scrap solder wire in a designated container to prevent it from mixing with other waste streams.
- Disposal:
  - Recycling is the preferred method of disposal for solder dross and scrap. Contact a scrap metal recycler that accepts solder.
  - If recycling is not feasible, dispose of it in the regular trash, unless local regulations prohibit it.

## Disposal Workflow



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Caption: Recommended disposal workflow for non-hazardous solder wire.

## Section 4: General Procedure for Unidentified "SN-008"

If you have a product labeled "SN-008" and cannot identify its specific nature or locate the SDS, treat it as hazardous waste until proven otherwise.

- **Assume Hazard:** Handle the material with full personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Isolate and Secure:** Isolate the material in a well-ventilated area, away from incompatible chemicals.
- **Label:** Label the container clearly as "Caution: Unidentified Chemical Waste" and include any known information.
- **Contact EH&S:** Contact your institution's Environmental Health and Safety (EH&S) department for guidance on identification and proper disposal procedures. Do not attempt to dispose of the material without professional consultation.

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## References

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- To cite this document: BenchChem. [Proper Disposal Procedures for Products Labeled SN-008]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7382933#sn-008-proper-disposal-procedures>]

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